# An In-depth Technical Guide to the Occurrence and Abundance of Bismuth-207

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Bismuth-207* |
| *CAS No.:* | *13982-38-2* |
| *Cat. No.:* | *B1239042* |

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## Executive Summary

**Bismuth-207** ($^{207}Bi$) is a radioisotope of bismuth that is not naturally abundant in the Earth's crust. Its presence in the environment is predominantly of anthropogenic origin, primarily as a result of atmospheric nuclear weapons testing conducted in the mid-20th century. While the possibility of cosmogenic production exists, the levels are exceptionally low and challenging to detect. This guide provides a comprehensive overview of the origins, properties, and detection methodologies for **Bismuth-207**, tailored for a technical audience.

## Natural Occurrence and Abundance: A Near Absence

Contrary to primordial isotopes that have existed since the formation of the Earth, **Bismuth-207** is not found in significant quantities in nature. The only primordial isotope of bismuth is Bismuth-209 ($^{209}Bi$), which was long considered stable but is now known to be extremely weakly radioactive with a half-life of approximately 2.01 x $10^{19}$ years.[1][2][3] Other bismuth

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isotopes found in trace amounts in the environment, such as $^{210}$Bi, $^{211}$Bi, $^{212}$Bi, and $^{214}$Bi, are part of natural decay chains of uranium and thorium.[4]

**Bismuth-207**, with a comparatively short half-life of approximately 31.55 to 32.9 years, would have long since decayed to undetectable levels if it had been present at the Earth's formation.[1][2][5]

## Cosmogenic Production: A Tenuous Natural Source

A potential, albeit minor, natural source of **Bismuth-207** is through cosmogenic activation. This process involves the interaction of high-energy cosmic rays with heavier atomic nuclei, such as lead, in the upper atmosphere or on the Earth's surface. However, the activity level of $^{207}$Bi from these processes is considered to be extremely low and practically impossible to detect with current standard analytical methods.[6] Research suggests that natural phenomena cannot account for the observed levels of **Bismuth-207** in the environment.[6]

# Anthropogenic and Artificial Production of **Bismuth-207**

The primary source of **Bismuth-207** in the global environment is fallout from thermonuclear weapons tests.[1][7] Additionally, **Bismuth-207** is intentionally produced for scientific and calibration purposes.

## Thermonuclear Weapons Testing

Atmospheric nuclear tests, particularly those in the 1950s and 1960s, released a variety of radionuclides, including **Bismuth-207**. It is believed to have been produced as an activation product, for instance, from the interaction of neutrons with stable lead isotopes present in the device components. The 55-megaton detonation by the Soviet Union in 1961 at Novaya Zemlya is considered a significant contributor to the global inventory of $^{207}$Bi.[1] Traces of **Bismuth-207** have been detected in various environmental matrices, including soil, lichens, mosses, and cryoconite, with its presence often correlated with other fallout radionuclides like Cesium-137.[1][7][8]

## Artificial Production for Research and Calibration

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**Bismuth-207** is a valuable radionuclide for the calibration of gamma-ray detectors due to its multiple, well-defined gamma-ray emissions over a broad energy range. It is typically produced in a cyclotron by bombarding a stable lead target with high-energy protons. The resulting **Bismuth-207** is then chemically separated and purified for use as a calibration source.

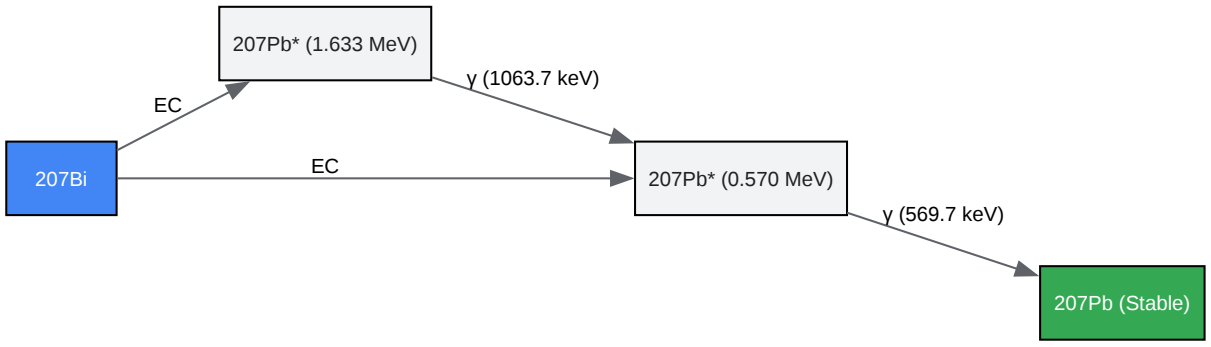
## Radioactive Decay Properties of **Bismuth-207**

**Bismuth-207** decays via electron capture with a minor branch of positron emission to stable Lead-207 ($^{207}$Pb).[9][10] This decay process is accompanied by the emission of characteristic gamma rays and X-rays, which are fundamental to its detection.

Table 1: Nuclear Properties of **Bismuth-207**

| Property | Value |
|---|---|
| Half-life | 31.55 ± 0.04 years[5] |
| Decay Mode | Electron Capture (~100%), β+ (minor)[10][11] |
| Daughter Isotope | Lead-207 ($^{207}$Pb) (Stable)[9] |
| Primary Gamma Energies | 569.70 keV, 1063.7 keV, 1770.2 keV[11] |
| Other Notable Emissions | X-rays, Auger electrons[11] |

Below is a simplified decay scheme of **Bismuth-207**, illustrating its transition to Lead-207 and the associated gamma emissions.

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Caption: Simplified decay scheme of **Bismuth-207**.

# Experimental Protocols for Detection and Quantification

The primary and most effective method for the detection and quantification of **Bismuth-207** is gamma-ray spectroscopy.

## Gamma-Ray Spectroscopy

This technique identifies and quantifies radionuclides by measuring the characteristic energies of the gamma rays they emit. High-Purity Germanium (HPGe) detectors are preferred for their excellent energy resolution, which allows for the clear separation of the various gamma peaks of $^{207}$Bi from other radionuclides that may be present in a sample.[1][12] Sodium Iodide (NaI(Tl)) detectors, while having lower resolution, can also be used, particularly for initial screening or when high resolution is not critical.[13][14]

Table 2: Prominent Gamma-Ray Emissions from **Bismuth-207** for Spectroscopy

| Energy (keV) | Intensity (%) |
|---|---|
| 569.70 | 97.76 |
| 897.8 | 0.131 |
| 1063.7 | 74.58 |
| 1442.2 | 0.131 |
| 1770.2 | 6.87 |

Data sourced from Recommended Nuclear Decay Data.[11]

## Sample Preparation

The preparation of samples for gamma spectroscopy depends on the sample matrix:

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- Soils and Sediments: Samples are typically dried to a constant weight, homogenized, and packed into a standardized container (e.g., a Marinelli beaker) to ensure consistent counting geometry.
- Biological Samples (e.g., lichens, mosses): Similar to soils, these are dried, homogenized, and sometimes ashed to concentrate the radionuclides.
- Water Samples: Radionuclides can be pre-concentrated from large volumes of water using methods such as co-precipitation or ion exchange.
- Air Filters: The filter paper can often be directly counted after being folded into a reproducible geometry.

## Instrumentation and Calibration

A typical gamma spectroscopy system consists of an HPGe detector, a cryostat with liquid nitrogen for cooling, a preamplifier, an amplifier, a multichannel analyzer (MCA), and data acquisition and analysis software.[12][15]

Calibration is a critical step and involves two main aspects:

- Energy Calibration: This establishes the relationship between the channel number in the MCA and the gamma-ray energy. It is performed using standard calibration sources with well-known gamma-ray energies, such as Cobalt-60 ($^{1332}$ keV, $^{1173}$ keV), Cesium-137 ($^{662}$ keV), and Sodium-22 ($^{511}$ keV, $^{1275}$ keV). **Bismuth-207** itself is often used as a calibration source due to its multiple gamma lines.[12][14]
- Efficiency Calibration: This determines the detector's response as a function of gamma-ray energy for a specific sample geometry. A calibration source with multiple gamma lines of known activity and emission probabilities (e.g., Europium-152, or a multi-nuclide standard) is used. The efficiency calibration must be performed for each sample geometry to be analyzed.[15][16][17]

## Data Acquisition and Analysis

The prepared sample is placed in a reproducible position relative to the detector, and the gamma-ray spectrum is acquired for a sufficient time to achieve the desired statistical

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precision. The analysis of the spectrum involves:

- Peak Identification: The energies of the peaks in the spectrum are compared to a library of known gamma-ray energies to identify the radionuclides present.
- Peak Area Determination: The net area of each characteristic gamma-ray peak of $^{207}$Bi is calculated by subtracting the background continuum.
- Activity Calculation: The activity of **Bismuth-207** in the sample is calculated using the net peak area, the detector efficiency at that energy, the gamma-ray emission probability, and the counting time.

The following diagram illustrates the general workflow for the gamma spectroscopy of **Bismuth-207**.

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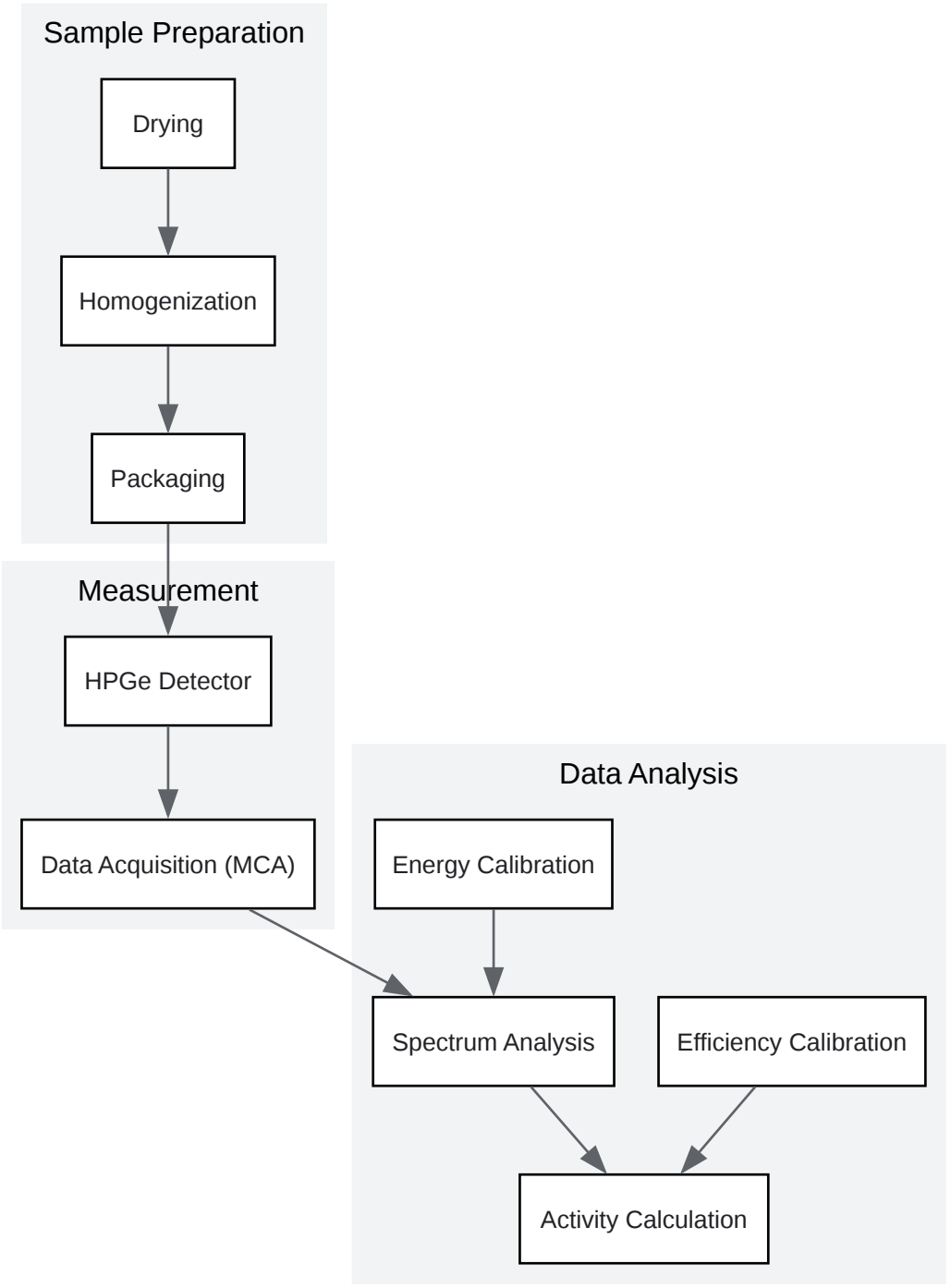


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